Technical Guide: Spectroscopic Characterization of 1-(Adamantan-1-yl)-2,2-dibromoethanone

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Compound of Interest

Compound Name:	*1-(Adamantan-1-yl)-2,2-dibromoethanone*
CAS No.:	*26525-25-7*
Cat. No.:	*B1269026*

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Executive Summary

Compound: **1-(Adamantan-1-yl)-2,2-dibromoethanone** CAS Registry Number: 26525-25-7 Molecular Formula:

Molecular Weight: 336.07 g/mol

This technical guide provides a comprehensive spectroscopic analysis of **1-(adamantan-1-yl)-2,2-dibromoethanone**, a critical intermediate in the synthesis of adamantane-based antivirals (e.g., rimantadine analogs) and heterocycles (thiazoles, imidazoles). The guide details the synthesis, nuclear magnetic resonance (NMR) signatures, infrared (IR) absorption profiles, and mass spectrometry (MS) fragmentation patterns required for rigorous structural validation.

Synthesis & Reaction Mechanism

The synthesis of **1-(adamantan-1-yl)-2,2-dibromoethanone** is achieved via the acid-catalyzed

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-bromination of 1-adamantyl methyl ketone (1-acetyladamantane). This reaction proceeds through an enol intermediate, where the steric bulk of the adamantyl cage directs halogenation exclusively to the methyl group.

Experimental Protocol

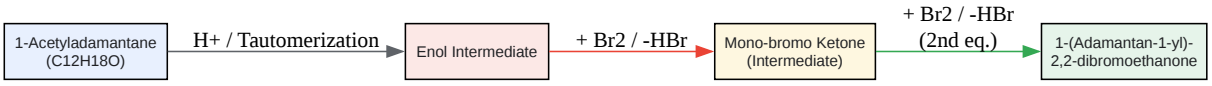
Reagents: 1-Acetyladamantane (1.0 eq), Bromine (

, 2.1 eq), Glacial Acetic Acid (Solvent), HBr (catalytic).

- Dissolution: Dissolve 1-acetyladamantane in glacial acetic acid at room temperature.
- Activation: Add a catalytic amount of 48% HBr to initiate enolization.
- Bromination: Add liquid bromine dropwise over 30 minutes. The solution will initially turn red-brown and then fade as

  is consumed.
- Heating: Warm the mixture to 40–50°C for 2 hours to ensure double bromination.
- Quenching: Pour the reaction mixture into ice-water.
- Purification: Filter the resulting solid and recrystallize from ethanol/water to yield the title compound as a white crystalline solid.

Reaction Pathway Diagram



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Figure 1: Stepwise electrophilic alpha-bromination pathway.

Spectroscopic Characterization

Nuclear Magnetic Resonance (NMR)

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The NMR spectra are distinct due to the high symmetry of the adamantane cage and the deshielding effect of the two bromine atoms on the

-proton.

H NMR Data (400 MHz,

)

The methine proton (

) appears as a characteristic singlet significantly downfield.

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Insight
6.30 – 6.65	Singlet (s)	1H		Highly deshielded by two electronegative Br atoms and the carbonyl anisotropy.
2.05 – 2.10	Broad Singlet	3H	Ad-H ( )	Bridgehead protons of the adamantane cage.
1.85 – 1.95	Doublet/Multiplet	6H	Ad-H ( )	Methylene protons adjacent to bridgeheads.
1.70 – 1.80	Multiplet	6H	Ad-H ( )	Remaining methylene protons of the cage.

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C NMR Data (100 MHz,

)

Chemical Shift (, ppm)	Assignment	Structural Insight
196.5		Ketone carbonyl. Shifted upfield relative to non-halogenated ketone (~212 ppm) due to inductive effect of Br.
46.2	Ad-	Quaternary carbon of adamantane attached to carbonyl.
39.8		The dibromomethyl carbon. Distinctive signal for di-substitution.
38.5	Ad-	Methylene carbons of the cage.
36.4	Ad-	Methylene carbons of the cage.
27.8	Ad-	Methine (bridgehead) carbons. [1]

Infrared Spectroscopy (IR)

The carbonyl stretch is the diagnostic feature, shifting to a higher wavenumber compared to the parent ketone due to the electron-withdrawing nature of the

-bromines (field effect).

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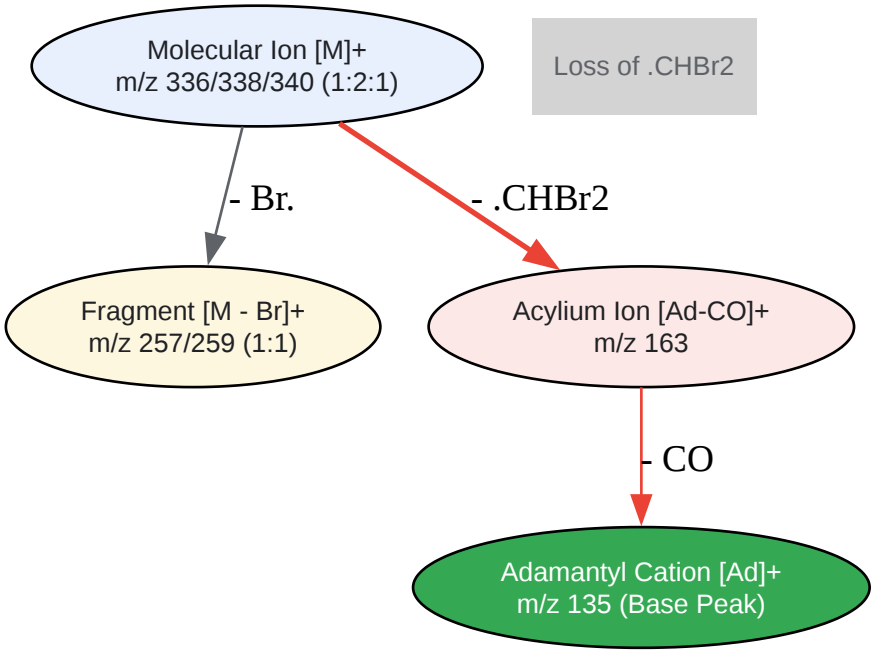
Frequency ( )	Vibration Mode	Intensity	Notes
1720 – 1735		Strong	Shifted +20-30 vs. 1-acetyladamantane (~1705).
2900 – 2920		Strong	Characteristic adamantane C-H stretching (sp3).
600 – 700		Medium	Fingerprint region bands specific to alkyl bromides.

Mass Spectrometry (MS)

The mass spectrum is dominated by the stability of the adamantyl cation and the isotopic signature of bromine.

- Molecular Ion ( ): Clusters at m/z 336, 338, and 340 in a 1:2:1 ratio, confirming the presence of two bromine atoms (and).
- Base Peak: m/z 135 (Adamantyl cation,).

Fragmentation Pathway Diagram



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Figure 2: EI-MS fragmentation leading to the stable adamantyl cation.

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